

Flonoltinib: Application Notes and Protocols for Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Flonoltinib is a potent and selective dual inhibitor of Janus kinase 2 (JAK2) and FMS-like tyrosine kinase 3 (FLT3).[1][2] It has demonstrated significant anti-proliferative activity in various cancer cell lines and animal models, making it a compound of interest for research in oncology and inflammatory diseases.[1][3] These application notes provide detailed protocols for the solubilization and preparation of **Flonoltinib** for use in cell culture experiments, along with a summary of its solubility and a diagram of its targeted signaling pathways.

Data Presentation

Table 1: Solubility of Flonoltinib



Solvent	Concentration	Remarks
DMSO	94 mg/mL (201.03 mM)	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility.[4]
DMSO	20 mg/mL (42.77 mM)	Sonication is recommended to aid dissolution.[5]
Ethanol	6 mg/mL	
Water	Insoluble	_
Flonoltinib TFA (Trifluoroacetate salt)		_
Water	33.33 mg/mL (57.31 mM)	Requires sonication to dissolve.

Table 2: In Vitro Inhibitory Activity of Flonoltinib

Target	IC50 (nM)
JAK2	0.7 - 0.8
JAK2 (V617F)	1.4
FLT3	4 - 15
JAK1	26
JAK3	39

 IC_{50} values represent the concentration of an inhibitor that is required for 50% inhibition of the target enzyme's activity in vitro.[1][6]

Experimental Protocols

Protocol 1: Preparation of Flonoltinib Stock Solution in DMSO



This protocol describes the preparation of a high-concentration stock solution of **Flonoltinib** in dimethyl sulfoxide (DMSO).

Materials:

- Flonoltinib powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing Flonoltinib: Accurately weigh the desired amount of Flonoltinib powder.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the Flonoltinib powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[5]
- Sterilization (Optional): If required, sterilize the stock solution by filtering it through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage:



- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the **Flonoltinib** DMSO stock solution to final working concentrations for treating cells in culture.

Materials:

- Flonoltinib stock solution (from Protocol 1)
- Complete cell culture medium appropriate for your cell line
- · Sterile microcentrifuge tubes
- Calibrated pipettes and sterile filter tips

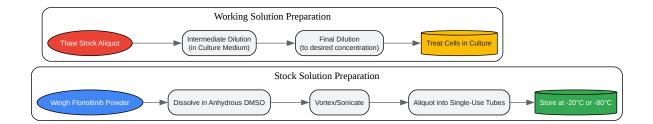
Procedure:

- Thawing Stock Solution: Thaw a single aliquot of the Flonoltinib stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize the final DMSO concentration and improve accuracy, perform an intermediate dilution of the stock solution in complete cell culture medium. For example, dilute a 10 mM stock solution 1:100 in media to create a 100 µM intermediate solution.
- Final Dilution:
 - Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration for your experiment.



- Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.[7] It is recommended to keep the final DMSO concentration at or below 0.1% for sensitive cell lines.[7][8]
- A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.
- Application to Cells: Gently mix the medium containing the final concentration of Flonoltinib and add it to your cell cultures.

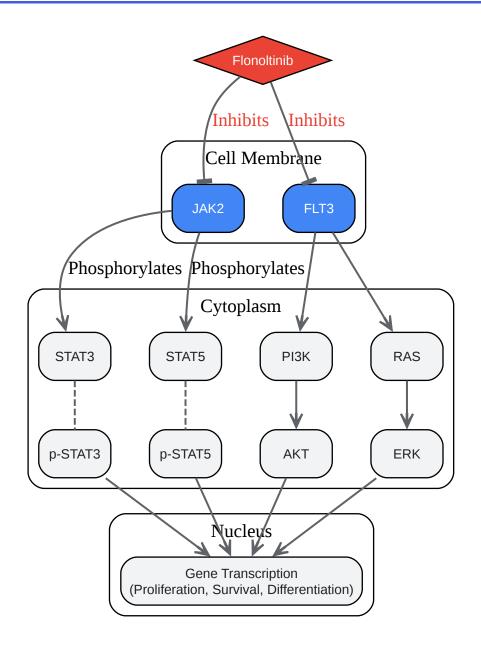
Visualizations



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Caption: Experimental workflow for preparing **Flonoltinib** solutions.





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Caption: Flonoltinib inhibits JAK/STAT and FLT3 signaling pathways.

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